

Application Notes and Protocols: Assessing the Effect of Chenodeoxycholic Acid on Mitochondrial Function

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Compound of Interest

Compound Name: *Chenodeoxycholic Acid*

Cat. No.: *B1668608*

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Introduction

Chenodeoxycholic acid (CDCA), a primary bile acid, is increasingly recognized not only for its role in digestion but also as a crucial signaling molecule influencing various cellular processes. Of significant interest is its impact on mitochondrial function, a key determinant of cell health, metabolism, and survival. Dysregulation of mitochondrial activity is implicated in a host of pathologies, including metabolic diseases and cancer. Understanding how compounds like CDCA modulate mitochondrial bioenergetics and signaling is therefore of paramount importance in drug discovery and development.

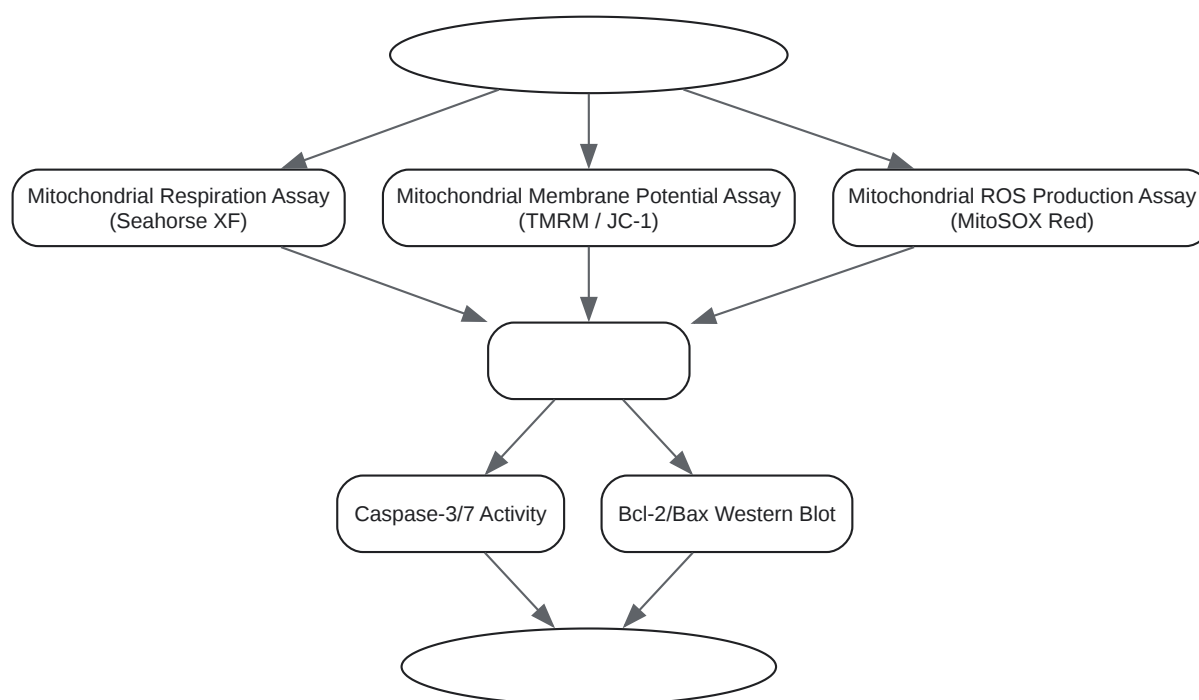
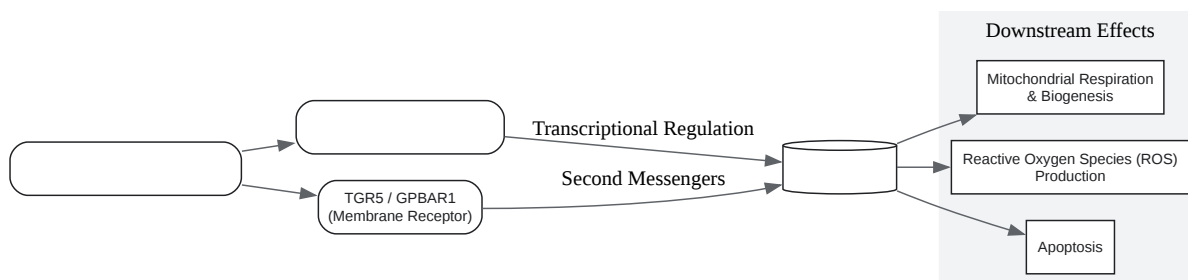
CDCA exerts its effects on mitochondria through multiple mechanisms. It is a potent agonist of the farnesoid X receptor (FXR) and the G-protein coupled bile acid receptor 1 (GPBAR1, also known as TGR5).^{[1][2][3][4][5][6][7]} Activation of these receptors triggers downstream signaling cascades that can alter mitochondrial respiration, membrane potential, and the production of reactive oxygen species (ROS). Furthermore, at high concentrations, CDCA can directly impact mitochondrial membranes, potentially leading to the induction of the mitochondrial permeability transition pore (MPTP) and subsequent apoptosis.^{[8][9][10]}

These application notes provide a detailed framework for researchers to systematically investigate the effects of CDCA on mitochondrial function. The protocols outlined below cover

key assays for assessing mitochondrial respiration, membrane potential, ROS production, and apoptosis.

Signaling Pathways

The interaction of CDCA with its primary receptors, FXR and TGR5, initiates signaling pathways that converge on the mitochondria, influencing cellular metabolism and survival.



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